

# Application Notes and Protocols for JKE-1674 Stock Solution Preparation in DMSO

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**JKE-1674** is a potent and orally active inhibitor of Glutathione Peroxidase 4 (GPX4) and is an active metabolite of the GPX4 inhibitor ML-210.[1][2][3][4] It plays a crucial role in the induction of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.[5][6] In the cellular environment, **JKE-1674** is converted to the nitrile oxide JKE-1777, which then covalently binds to GPX4.[5][7][8][9] This inhibition of GPX4 leads to an accumulation of lipid peroxides, ultimately resulting in cell death.[5] Due to its stability and selectivity, **JKE-1674** is a valuable tool for studying ferroptosis and developing novel cancer therapeutics, particularly for therapy-resistant cancers.[5][6]

These application notes provide a detailed protocol for the preparation, storage, and handling of **JKE-1674** stock solutions in Dimethyl Sulfoxide (DMSO) to ensure experimental reproducibility and integrity of the compound.

### Physicochemical Properties of JKE-1674

A summary of the key physicochemical properties of **JKE-1674** is presented in the table below for easy reference.



Property	Value	Reference
Molecular Formula	C20H20Cl2N4O4	[2][10]
Molecular Weight	451.3 g/mol	[1][2]
Appearance	Crystalline solid	[10]
Purity	≥98%	[10]
CAS Number	2421119-60-8	[2][10]

## Solubility and Storage of JKE-1674

Proper dissolution and storage are critical for maintaining the activity of **JKE-1674**. The following table summarizes its solubility in DMSO and recommended storage conditions. It is highly recommended to use fresh, anhydrous DMSO as its hygroscopic nature can impact solubility.[4]

Parameter	Recommendation	Reference
Solvent	Dimethyl Sulfoxide (DMSO)	[1][2][10]
Solubility in DMSO	13 mg/mL (28.81 mM) to 100 mg/mL (221.58 mM)	[1][2]
Powder Storage	-20°C for up to 3 years	[1][4]
Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month	[1][3]
Freeze-Thaw Cycles	Avoid repeated cycles	[3]

# Experimental Protocols Protocol for Preparing a 10 mM JKE-1674 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JKE-1674** in DMSO.

Materials:



- JKE-1674 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[1][2]

#### Procedure:

- Equilibration: Allow the vial of JKE-1674 powder to equilibrate to room temperature before
  opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of JKE-1674 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.513 mg of JKE-1674.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **JKE-1674** powder. For a 10 mM stock solution, if you weighed 4.513 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly for several minutes to aid dissolution.
- Sonication (Recommended): If the solution is not clear, sonicate the vial for 10-15 minutes. [1][2] This will help to fully dissolve the compound.
- Aliquoting: Once the JKE-1674 is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][3]

## **Calculation for Preparing Stock Solutions**



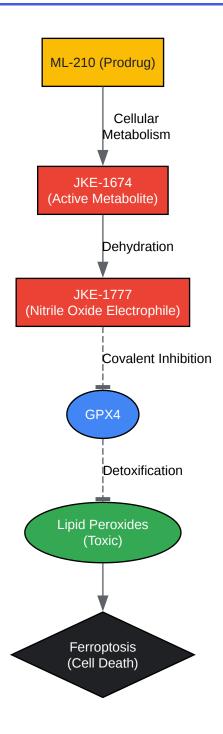
The following table provides the required mass of **JKE-1674** to prepare different concentrations of stock solutions in 1 mL of DMSO.

Desired Concentration (mM)	Mass of JKE-1674 (mg) for 1 mL
1	0.4513
5	2.2565
10	4.513
20	9.026
50	22.565

## **Signaling Pathway and Experimental Workflow**

The following diagrams illustrate the mechanism of action of **JKE-1674** and the workflow for preparing a stock solution.

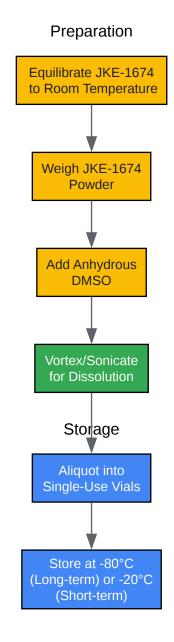




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Caption: Mechanism of Action of JKE-1674 in inducing ferroptosis.





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Caption: Workflow for preparing **JKE-1674** stock solution in DMSO.

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